physical and chemical properties of trans-2-Chlorocyclopentanol

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Compound of Interest

Compound Name:	*2-Chlorocyclopentanol*
Cat. No.:	*B15712775*

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An In-depth Technical Guide to trans-2-Chlorocyclopentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of trans-**2-Chlorocyclopentanol**, a versatile intermediate in organic synthesis. The information presented herein is intended to support research and development activities in the chemical and pharmaceutical industries.

Core Physical and Chemical Properties

trans-**2-Chlorocyclopentanol** is a halogenated cyclic alcohol. Its key physical and chemical identifiers are summarized below.

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Property	Value	Source
Molecular Formula	C_5H_9ClO	PubChem[1]
Molecular Weight	120.58 g/mol	PubChem[1]
IUPAC Name	trans-(1R,2R)-2-chlorocyclopentan-1-ol	PubChem[1]
CAS Number	20377-80-4	BLD Pharm[2]
Boiling Point	81-82 °C at 15 mmHg	-
Refractive Index	nD25 1.4770	-
XLogP3	1.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[3]
Hydrogen Bond Acceptor Count	1	PubChem[3]
Topological Polar Surface Area	20.2 $Å^2$	PubChem[1]
Heavy Atom Count	7	Guidechem[4]
Monoisotopic Mass	120.0341926 Da	PubChem[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of trans-**2-Chlorocyclopentanol**.

Spectrum Type	Data Availability
^1H NMR	Predicted spectra are available.[4]
^{13}C NMR	Predicted spectra are available.[4]
Mass Spectrometry (GC-MS)	Available through the NIST Mass Spectrometry Data Center.[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.[1]

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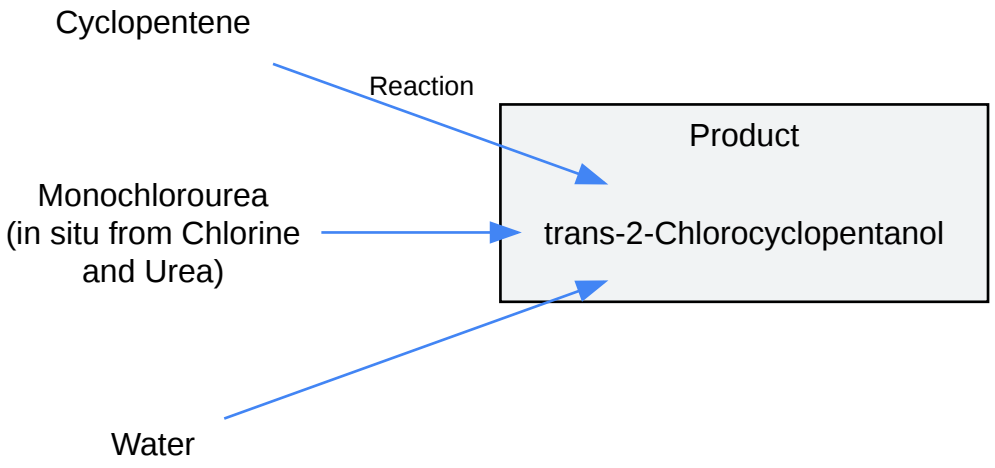
Chemical Synthesis and Reactivity

trans-**2-Chlorocyclopentanol** can be synthesized through several routes and participates in various chemical transformations.

Synthesis of trans-2-Chlorocyclopentanol

A common method for the preparation of trans-**2-Chlorocyclopentanol** is the reaction of cyclopentene with monochlorourea in the presence of water.



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Caption: Synthesis of trans-**2-Chlorocyclopentanol** from cyclopentene.

Experimental Protocol: Synthesis from Cyclopentene

- Preparation of Monochlorourea Solution: In a reaction vessel equipped with a stirrer, thermometer, and gas inlet, a suspension of urea in water is prepared. Chlorine gas is bubbled through the suspension while maintaining the temperature at 0-5 °C with vigorous stirring until the appropriate amount of chlorine is absorbed.
- Reaction with Cyclopentene: Cyclopentene is added to the freshly prepared monochlorourea solution. The mixture is stirred vigorously at a low temperature (typically 0-10 °C) for several hours until the reaction is complete, which can be monitored by the disappearance of the cyclopentene layer.

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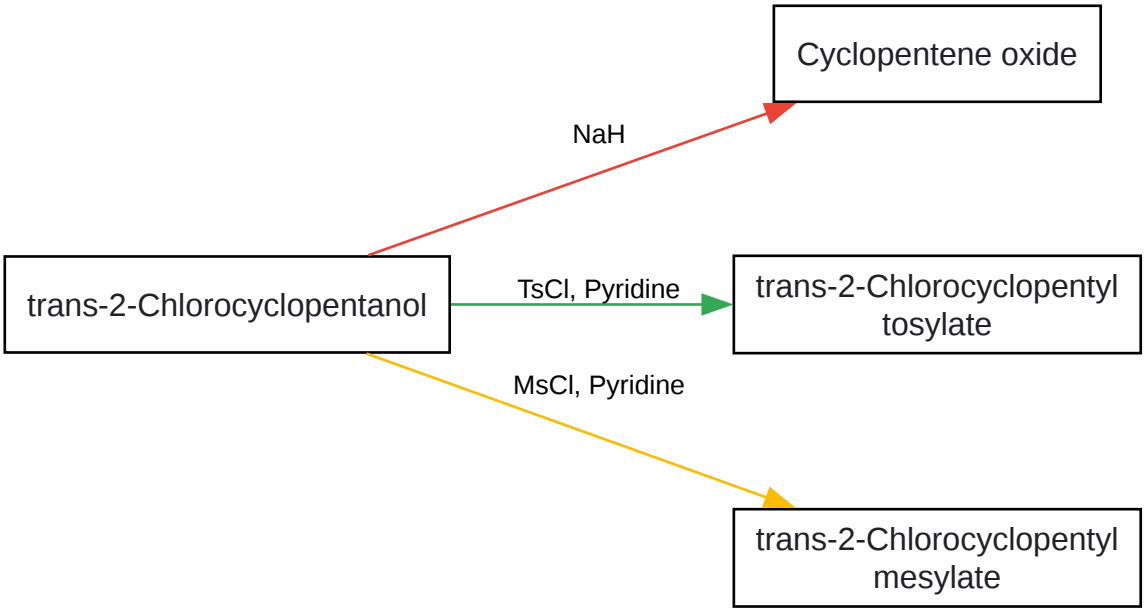
- Workup and Purification: The reaction mixture is saturated with sodium chloride. The product is then isolated by steam distillation. The distillate is saturated with sodium chloride, and the organic layer is separated. The aqueous layer is extracted with a suitable solvent (e.g., ether). The combined organic layers are dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure trans-**2-Chlorocyclopentanol**.

Key Chemical Reactions

trans-**2-Chlorocyclopentanol** can undergo several important chemical transformations, primarily involving the hydroxyl and chloro functional groups.



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Caption: Key reactions of trans-**2-Chlorocyclopentanol**.

Experimental Protocol: Epoxidation with Sodium Hydride

- Reaction Setup: To a solution of trans-**2-Chlorocyclopentanol** in an anhydrous aprotic solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon), sodium hydride (as a 60% dispersion in mineral oil) is added portion-wise at 0 °C.

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- Reaction Conditions: The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting material is consumed. The reaction typically results in the intramolecular Williamson ether synthesis to form cyclopentene oxide.

- Workup and Purification: The reaction is carefully quenched with water or a saturated aqueous solution of ammonium chloride. The product is extracted with an organic solvent, and the combined organic layers are washed with brine, dried over an anhydrous drying agent, and concentrated under reduced pressure. The crude epoxide can be purified by distillation or chromatography.

Experimental Protocol: Tosylation with p-Toluenesulfonyl Chloride

- Reaction Setup: trans-**2-Chlorocyclopentanol** is dissolved in pyridine or a mixture of dichloromethane and pyridine, and the solution is cooled to 0 °C. p-Toluenesulfonyl chloride (TsCl) is then added portion-wise.

- Reaction Conditions: The reaction mixture is stirred at 0 °C for several hours and then allowed to warm to room temperature. The progress of the reaction is monitored by TLC.

- Workup and Purification: Upon completion, the reaction is quenched with water or dilute hydrochloric acid. The product is extracted with an organic solvent, and the organic layer is washed successively with dilute acid, water, and brine. The organic layer is then dried and concentrated to yield the crude tosylate, which can be purified by recrystallization or chromatography.

Experimental Protocol: Mesylation with Methanesulfonyl Chloride

- Reaction Setup: Similar to tosylation, trans-**2-Chlorocyclopentanol** is dissolved in a suitable solvent such as dichloromethane, and a base like triethylamine or pyridine is added. The solution is cooled to 0 °C, and methanesulfonyl chloride (MsCl) is added dropwise.

- Reaction Conditions: The reaction is typically stirred at 0 °C for a few hours. Progress is monitored by TLC.

- Workup and Purification: The workup procedure is analogous to that for tosylation. The reaction is quenched, the product extracted, and the organic layer is washed, dried, and concentrated. The resulting mesylate can be purified by appropriate methods if necessary.

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Safety and Handling

trans-**2-Chlorocyclopentanol** should be handled with care, following standard laboratory safety procedures for chlorinated organic compounds.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]

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